

Application Note: Synthesis and Purification of ALC-0315 N-oxide Reference Standard

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Compound of Interest

Compound Name: ALC-0315 N-oxide

Cat. No.: B15571445

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Abstract

This application note provides a detailed protocol for the synthesis and purification of the **ALC-0315 N-oxide** reference standard. ALC-0315 is a critical ionizable lipid component in lipid nanoparticle (LNP) formulations for mRNA-based therapeutics. The presence of its N-oxide derivative is a critical quality attribute to monitor, as it can impact the efficacy and stability of the final drug product.[1][2][3] The availability of a well-characterized N-oxide reference standard is essential for the development of accurate analytical methods to quantify this impurity in ALC-0315 batches. This document outlines a controlled oxidation method for the synthesis of **ALC-0315 N-oxide** and a subsequent purification protocol using flash chromatography to achieve high purity.

Introduction

ALC-0315, ((4-hydroxybutyl)azanediyl)bis(hexane-6,1-diyl)bis(2-hexyldecanoate), is a key ionizable cationic lipid used in the formulation of lipid nanoparticles for the delivery of nucleic acids, most notably in the Pfizer-BioNTech COVID-19 vaccine.[4][5] During the synthesis and storage of ALC-0315, various impurities can form, with the N-oxide being a significant concern.

The oxidation of the tertiary amine in ALC-0315 to its corresponding N-oxide can potentially alter the physicochemical properties of the lipid and may lead to a loss of mRNA activity in LNP formulations.[2][3][6] Therefore, robust analytical methods are required to detect and quantify the **ALC-0315 N-oxide** impurity.

The development and validation of such analytical methods necessitate a pure reference standard of the N-oxide. This application note details a laboratory-scale procedure for the intentional synthesis of **ALC-0315 N-oxide** from ALC-0315 and its subsequent purification to a standard suitable for use in analytical assays.

Experimental Protocols

Materials and Equipment

- ALC-0315 (high purity)
- m-Chloroperoxybenzoic acid (m-CPBA)
- Dichloromethane (DCM)
- Methanol (MeOH)
- Sodium bicarbonate (NaHCO_3)
- Sodium sulfite (Na_2SO_3)
- Magnesium sulfate (MgSO_4)
- Silica gel for flash chromatography
- Rotary evaporator
- Flash chromatography system
- High-Performance Liquid Chromatography (HPLC) system with a Charged Aerosol Detector (CAD) or Mass Spectrometer (MS)
- Nuclear Magnetic Resonance (NMR) spectrometer

- High-Resolution Mass Spectrometer (HRMS)

Synthesis of ALC-0315 N-oxide

This protocol describes the controlled oxidation of ALC-0315 to its N-oxide.

- **Dissolution:** Dissolve 1 gram of high-purity ALC-0315 in 20 mL of dichloromethane (DCM) in a round-bottom flask equipped with a magnetic stir bar.
- **Cooling:** Cool the solution to 0 °C in an ice bath.
- **Oxidation:** Slowly add a solution of 1.1 equivalents of m-Chloroperoxybenzoic acid (m-CPBA) in DCM to the cooled ALC-0315 solution over 30 minutes.
- **Reaction Monitoring:** Monitor the reaction progress by Thin Layer Chromatography (TLC) or HPLC-MS. The reaction is typically complete within 2-4 hours.
- **Quenching:** Upon completion, quench the reaction by adding 10 mL of a saturated aqueous solution of sodium sulfite (Na_2SO_3) to destroy excess peroxide.
- **Neutralization:** Add 10 mL of a saturated aqueous solution of sodium bicarbonate (NaHCO_3) to neutralize the m-chlorobenzoic acid byproduct.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the organic layer. Wash the organic layer sequentially with saturated NaHCO_3 solution (2 x 20 mL) and brine (1 x 20 mL).
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate (MgSO_4), filter, and concentrate the solvent under reduced pressure using a rotary evaporator to yield the crude **ALC-0315 N-oxide**.

Purification of ALC-0315 N-oxide

The crude product is purified using flash chromatography.^[7]

- **Column Preparation:** Pack a silica gel column suitable for the amount of crude material.

- **Sample Loading:** Dissolve the crude **ALC-0315 N-oxide** in a minimal amount of DCM and load it onto the column.
- **Elution:** Elute the column with a gradient of methanol in dichloromethane. A typical gradient could be from 0% to 10% methanol over 20 column volumes.
- **Fraction Collection:** Collect fractions and analyze them by TLC or HPLC to identify those containing the pure N-oxide.
- **Solvent Evaporation:** Combine the pure fractions and remove the solvent under reduced pressure to obtain the purified **ALC-0315 N-oxide** as a colorless to pale yellow oil.

Data Presentation

Table 1: Synthesis Reaction Parameters

Parameter	Value
Starting Material	ALC-0315
Oxidizing Agent	m-Chloroperoxybenzoic acid (m-CPBA)
Solvent	Dichloromethane (DCM)
Reaction Temperature	0 °C to Room Temperature
Reaction Time	2-4 hours
Typical Crude Yield	>90%

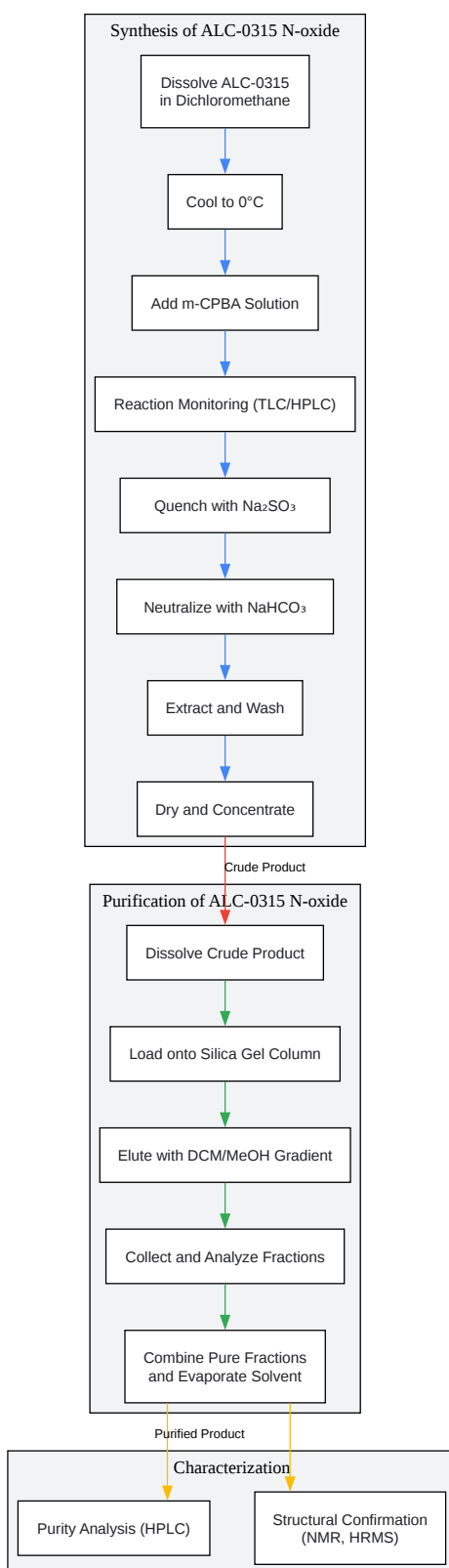
Table 2: Purification Parameters

Parameter	Value
Purification Method	Flash Chromatography
Stationary Phase	Silica Gel
Mobile Phase	Dichloromethane (DCM) and Methanol (MeOH)
Elution Profile	Gradient elution (0-10% MeOH in DCM)
Expected Purity	>98% (by HPLC-CAD/MS)

Table 3: Analytical Characterization of ALC-0315 N-oxide

Analytical Technique	Expected Result
^1H NMR	Shift in peaks corresponding to protons adjacent to the nitrogen atom.
^{13}C NMR	Shift in the signal of carbons bonded to the nitrogen atom.
HRMS (ESI+)	Calculated m/z for $\text{C}_{48}\text{H}_{95}\text{NO}_6$ $[\text{M}+\text{H}]^+$: 782.7237. [1]
HPLC Purity	>98%

Visualization of Experimental Workflow



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Caption: Workflow for the synthesis and purification of **ALC-0315 N-oxide**.

Conclusion

This application note provides a comprehensive protocol for the synthesis and purification of the **ALC-0315 N-oxide** reference standard. The availability of a high-purity reference standard is crucial for the accurate quantification of this critical impurity in ALC-0315, thereby ensuring the quality and consistency of lipid nanoparticle-based drug products. The described methods are robust and can be readily implemented in a standard organic chemistry laboratory. The final product should be thoroughly characterized by appropriate analytical techniques to confirm its identity and purity before its use as a reference standard.

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